

Application Note: Western Blot Analysis of FSP1 Expression Following Treatment with iFSP1

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Compound of Interest

Compound Name: SB-568849

Cat. No.: B1680837

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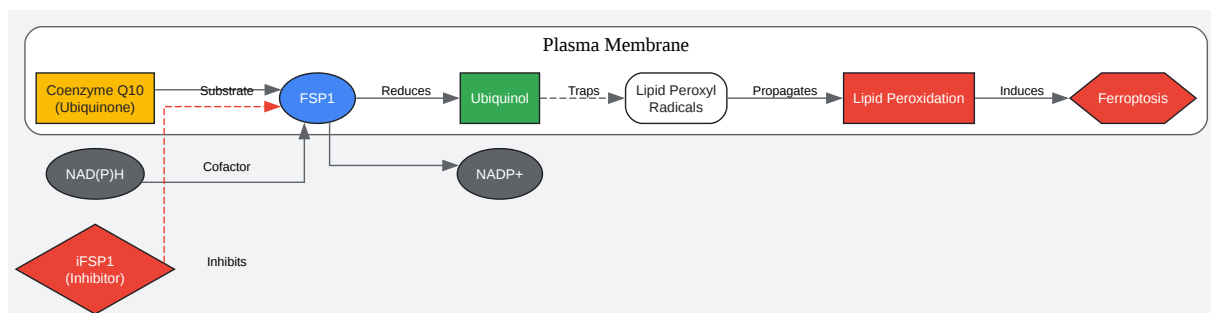
Introduction

Ferroptosis is a regulated form of cell death characterized by iron-dependent lipid peroxidation. Ferroptosis Suppressor Protein 1 (FSP1), also known as apoptosis-inducing factor mitochondria-associated 2 (AIFM2), has been identified as a key glutathione-independent suppressor of ferroptosis.[1][2] FSP1 exerts its protective effect through the reduction of coenzyme Q10 (CoQ10), which acts as a lipophilic antioxidant to inhibit lipid peroxidation at the plasma membrane.[3][4] This pathway is parallel to the canonical glutathione peroxidase 4 (GPX4) pathway. Given its significant role in preventing ferroptotic cell death, particularly in certain cancer types where it is upregulated, FSP1 has emerged as a promising therapeutic target.

This application note provides a detailed protocol for the analysis of FSP1 protein expression in cell cultures treated with iFSP1, a potent and selective inhibitor of FSP1.[2] Western blotting is a widely used technique to detect and quantify protein expression levels, and this protocol is optimized for the analysis of FSP1.

Signaling Pathway of FSP1 in Ferroptosis Suppression

FSP1 is an NAD(P)H-dependent oxidoreductase that resides at the plasma membrane. It functions to reduce ubiquinone (Coenzyme Q10) to its reduced form, ubiquinol. Ubiquinol is a potent lipophilic antioxidant that can trap lipid peroxyl radicals, thereby inhibiting the propagation of lipid peroxidation and preventing ferroptotic cell death.

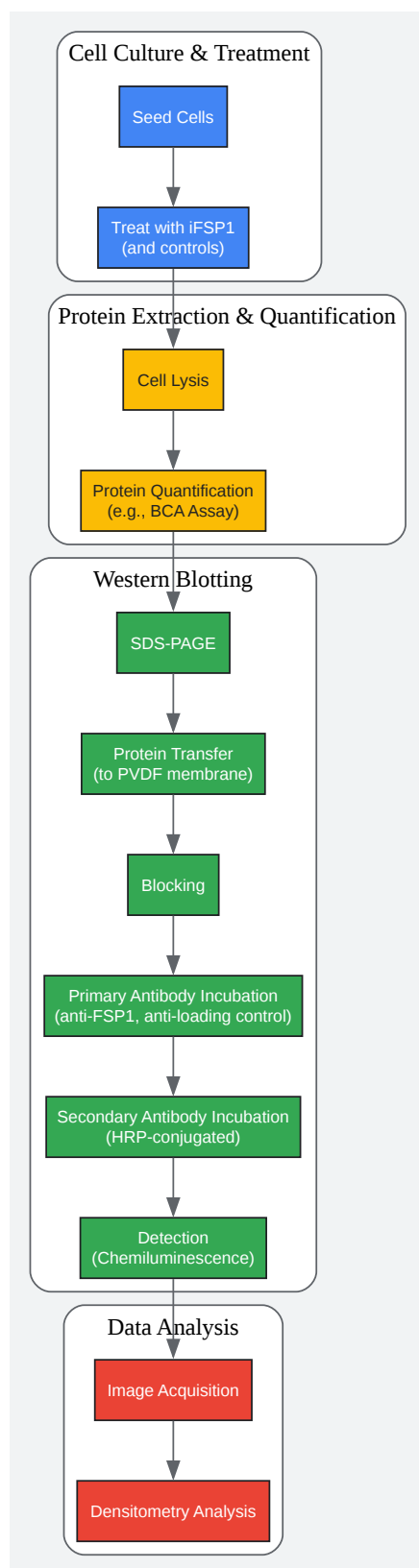


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Caption: FSP1 signaling pathway in the suppression of ferroptosis.

Experimental Workflow for Western Blot Analysis

The following diagram outlines the key steps for the Western blot analysis of FSP1 expression after treating cells with the FSP1 inhibitor, iFSP1.



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